

A Statistical Analysis of Comparative Alfaprostol Trials for Porcine Parturition Induction

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Compound of Interest

Compound Name: Alfaprostol
CAS No.: 74176-31-1
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This guide provides a comprehensive comparison of **Alfaprostol**'s performance with other alternatives for inducing parturition in sows, supported by experimental data. It is intended for researchers, scientists, and drug development professionals seeking an objective analysis of **Alfaprostol**'s efficacy.

Data Presentation: Efficacy in Parturition Induction

The following tables summarize quantitative data from key clinical trials investigating the efficacy of **Alfaprostol** and a common alternative, Cloprostenol, for inducing farrowing in sows.

Table 1: Dose-Response of **Alfaprostol** for Induction of Parturition in Sows^[1]

Treatment Group	N	Interval from Injection to Farrowing (hours, mean $\pm$ SE)	Sows Farrowing within 23-33h of Injection (%)
Control (Vehicle)	28	55.2 $\pm$ 7.1	15
0.5 mg Alfaprostol	28	41.1 $\pm$ 5.1	53
1.0 mg Alfaprostol	28	29.6 $\pm$ 4.0	60
2.0 mg Alfaprostol	28	24.3 $\pm$ 1.1	77
3.0 mg Alfaprostol	28	24.8 $\pm$ 0.9	70

SE: Standard Error

Table 2: Comparative Efficacy of **Alfaprostol** and Cloprostenol for Induction of Parturition in Sows (Data from separate studies)

Treatment	N	Interval from Injection to Farrowing (hours, mean $\pm$ SD)	Sows Farrowing within Daytime Hours (%)	Reference
2.0 mg Alfaprostol	96	25.17 $\pm$ 4.12	83% (22-30h post-injection)	[2] [3]
Cloprostenol	20	Gestation Length (days, mean): 115.0	60% (on the day following induction)	[4] [5]
Control (Spontaneous Farrowing)	18	Gestation Length (days, mean): 115.8	27.8% (on the day following expected date)	[4] [5]

SD: Standard Deviation. Note: The data for **Alfaprostol** and Cloprostenol are from separate studies and are not from a head-to-head comparison.

Experimental Protocols

The following is a generalized experimental protocol for a randomized controlled trial comparing the efficacy of prostaglandin analogues for the induction of parturition in sows, based on methodologies from the cited studies.

1. Animal Selection and Acclimatization:

- Multiparous crossbred sows of similar parity and body condition are selected.[\[1\]](#)
- Animals are housed in individual farrowing crates under controlled environmental conditions (temperature, light cycle).
- Sows are allowed an acclimatization period of at least one week before the start of the experiment.

2. Treatment Allocation and Administration:

- Sows are randomly assigned to different treatment groups (e.g., Control, **Alfaprostol** low dose, **Alfaprostol** high dose, Cloprostenol).[\[1\]](#)[\[4\]](#)[\[6\]](#)
- On a predetermined day of gestation (e.g., day 114), treatments are administered via intramuscular injection in the neck or perivulval region.[\[4\]](#)[\[6\]](#) The control group receives a vehicle injection (e.g., saline or propylene glycol).[\[1\]](#)

3. Data Collection:

- The primary endpoint is the interval from injection to the onset of farrowing.[\[1\]](#)[\[2\]](#)
- Secondary endpoints include the percentage of sows farrowing within a specific timeframe (e.g., during working hours), farrowing duration, number of live-born piglets, number of stillborn piglets, and piglet birth weights.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- Behavioral side effects, such as restlessness or bar biting, may also be recorded.[\[7\]](#)

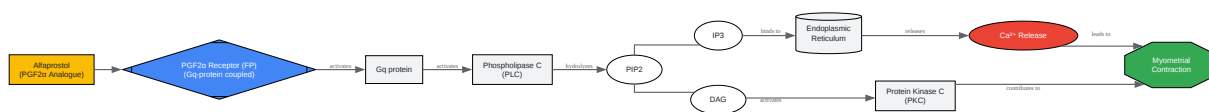
4. Statistical Analysis:

- Data are analyzed using appropriate statistical methods, such as Analysis of Variance (ANOVA) for continuous data (e.g., interval to farrowing) and Chi-squared tests for categorical data (e.g., percentage of sows farrowing in a specific timeframe).[2][4]
- A p-value of < 0.05 is typically considered statistically significant.[1][4]

Mandatory Visualization

Signaling Pathway of **Alfaprostol** (as a PGF2 α Analogue)

Alfaprostol, a synthetic analogue of Prostaglandin F2 α (PGF2 α), exerts its effects by binding to the PGF2 α receptor (FP receptor), a G-protein coupled receptor. This interaction initiates a signaling cascade within the uterine smooth muscle cells, leading to myometrial contractions and luteolysis, which are crucial for the induction of parturition.[8][9][10]

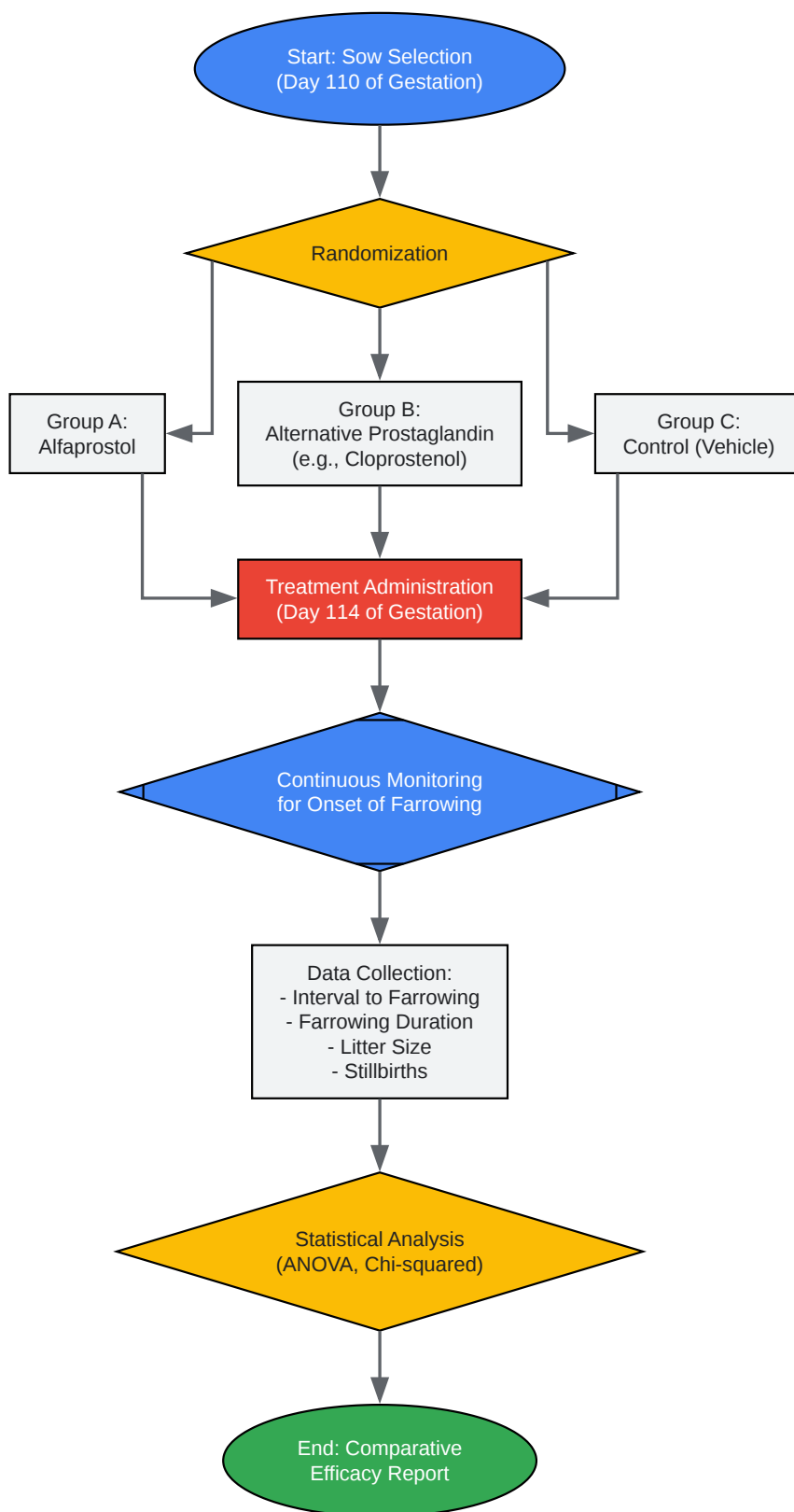


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Caption: PGF2 α signaling pathway for myometrial contraction.

Experimental Workflow for a Comparative Trial

The following diagram illustrates a typical workflow for a randomized controlled trial comparing different prostaglandin analogues for parturition induction in sows.



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Caption: Workflow of a comparative prostaglandin trial.

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